

What is the chemical structure of Camaric acid?

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Compound of Interest

Compound Name: Camaric acid

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An In-depth Technical Guide to Camaric Acid

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Camaric acid is a naturally occurring pentacyclic triterpenoid isolated from plants of the Lantana genus, notably Lantana camara and Lantana montevidensis. As a member of the oleanane class of triterpenoids, **Camaric acid** has garnered interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Camaric acid**. It is designed to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

It is important to distinguish **Camaric acid** from Carminic acid, a structurally unrelated anthraquinone glycoside responsible for the red pigment in cochineal insects. The similarity in name can be a source of confusion, but the two compounds possess vastly different chemical structures and biological activities. This guide will focus exclusively on the triterpenoid, **Camaric acid**.

Chemical Structure and Physicochemical Properties

The definitive chemical structure of **Camaric acid** was elucidated through extensive 1D and 2D NMR studies. Its systematic IUPAC name is 3,25-epoxy-3 α -hydroxy-22 β -(2-methyl-2Z-butenyloxy)-12-oleanen-28-oic acid.[1] The molecule features a pentacyclic oleanane core with several key functional groups that contribute to its biological activity.

The chemical and physical properties of **Camaric acid** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C35H52O6	[2][3]
Molecular Weight	568.78 g/mol	[2]
Appearance	Crystalline solid	
Solubility	Soluble in organic solvents like methanol and chloroform.	

Biological Activities and Quantitative Data

Camaric acid has demonstrated a range of biological activities, with the most notable being its antibacterial, nematocidal, and enzyme-inhibitory actions.

Antibacterial Activity

Camaric acid has been reported to possess antibacterial properties.[2] While specific minimum inhibitory concentration (MIC) values for **Camaric acid** are not readily available in the public domain, related triterpenoids from *Lantana camara* have shown activity against various bacterial strains. The general mechanism for antibacterial action of triterpenoids often involves the disruption of the bacterial cell membrane.

Nematicidal Activity

Studies have shown that **Camaric acid** exhibits significant nematocidal activity against the root-knot nematode *Meloidogyne incognita*. [1] This activity is crucial for the development of natural pesticides.

Bioassay	Organism	Concentration	Result	Reference
Nematicidal Activity	<i>Meloidogyne incognita</i>	0.5%	95% mortality	[1]

Enzyme Inhibition

Camaric acid has been identified as an inhibitor of casein kinase II (CK2), a serine/threonine kinase that is often overexpressed in cancer cells and plays a role in cell proliferation and survival. The inhibition of CK2 is a promising strategy in cancer therapy. While the specific IC50 value for **Camaric acid**'s inhibition of CK2 is not widely reported, its activity adds to the therapeutic potential of this natural compound.

Experimental Protocols

Isolation of Camaric Acid from *Lantana camara*

The following is a generalized protocol for the isolation of triterpenoids, including **Camaric acid**, from the leaves of *Lantana camara*. This protocol is based on established methods for the extraction of similar compounds from this plant.

1. Plant Material Collection and Preparation:

- Fresh leaves of *Lantana camara* are collected and authenticated.
- The leaves are air-dried in the shade and then coarsely powdered using a mechanical grinder.

2. Extraction:

- The powdered leaf material is subjected to extraction with methanol at room temperature.
- The methanolic extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

3. Fractionation:

- The crude methanolic extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate.
- The chloroform and ethyl acetate fractions, which are rich in triterpenoids, are concentrated.

4. Chromatographic Purification:

- The active fractions are subjected to column chromatography over silica gel.

- Elution is performed with a gradient of n-hexane and ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions showing similar TLC profiles are pooled.

5. Final Purification:

- The pooled fractions are further purified by repeated column chromatography or by preparative high-performance liquid chromatography (HPLC) to yield pure **Camaric acid**.

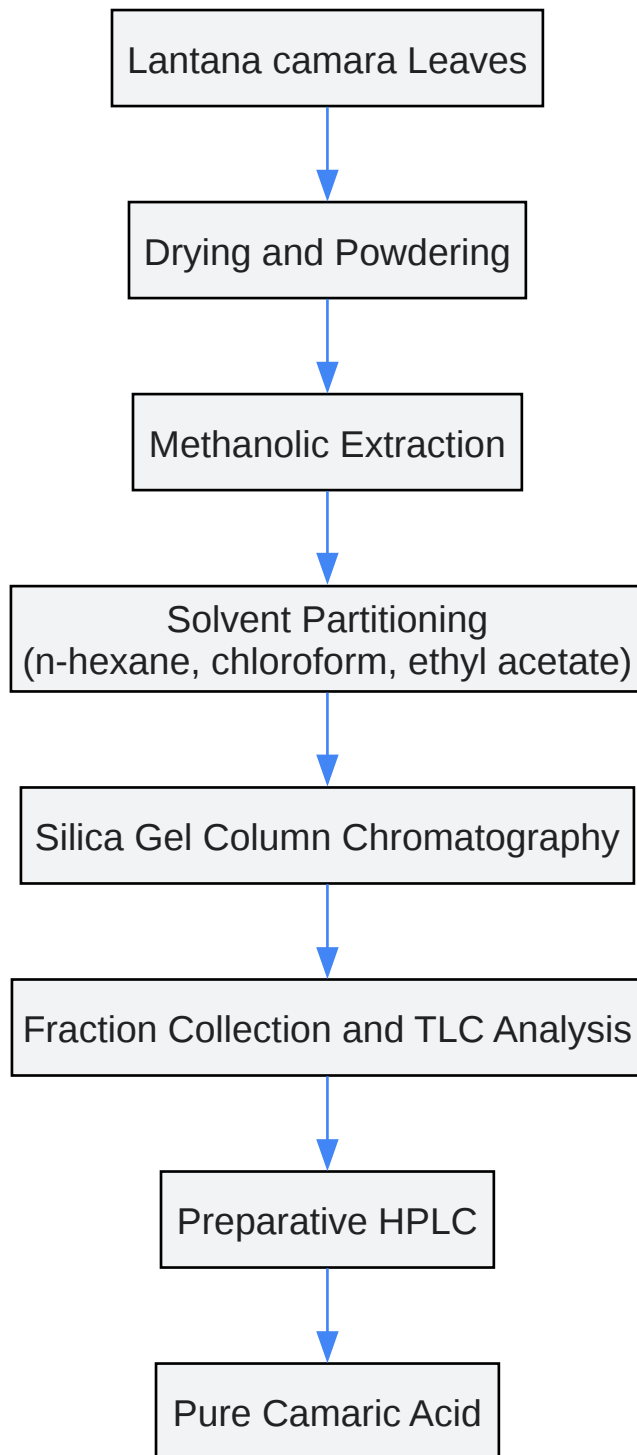
6. Structure Elucidation:

- The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.

Visualizations

Logical Workflow for the Isolation of Camaric Acid

Workflow for Camaric Acid Isolation

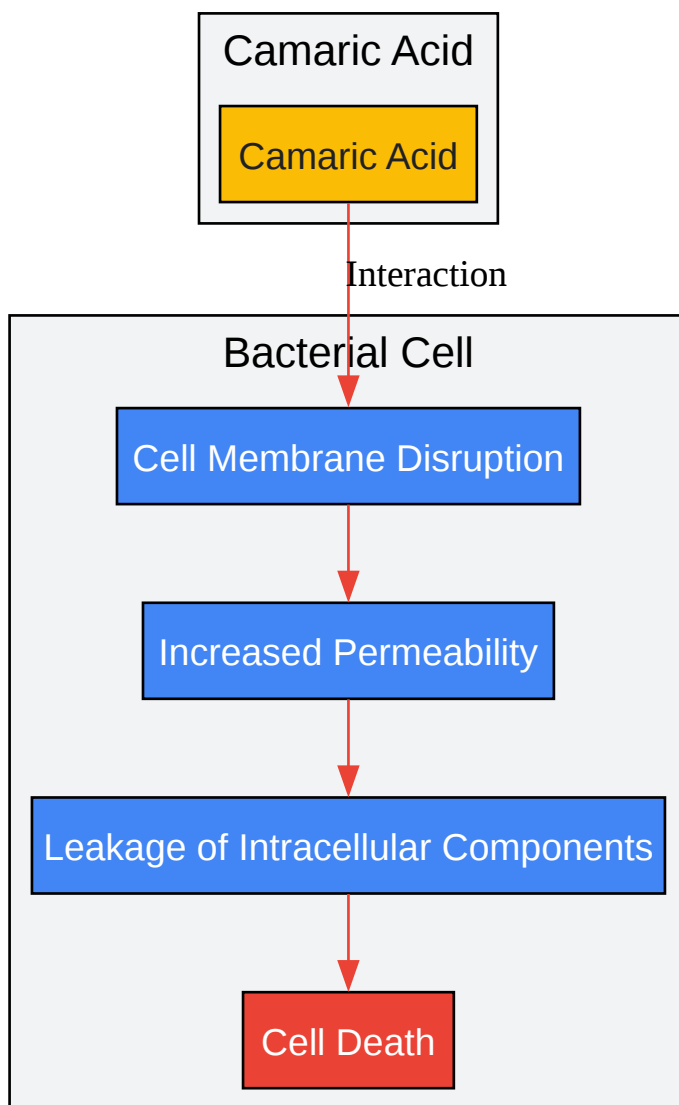


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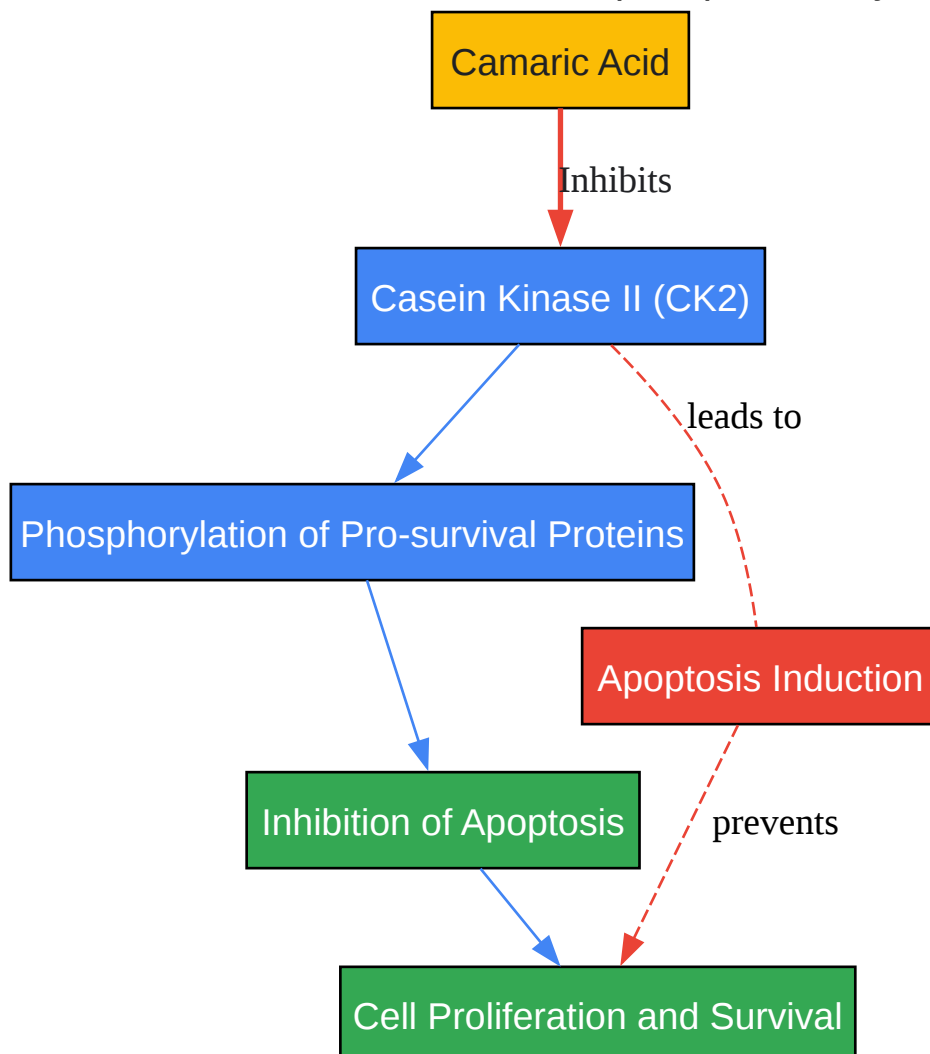
Caption: A generalized workflow for the isolation of **Camaric acid**.

Potential Antibacterial Mechanism of Camaric Acid

Hypothesized Antibacterial Mechanism



Inhibition of Casein Kinase II (CK2) Pathway



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